

Proper Disposal of Cinnamyl Anthranilate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Cinnamyl anthranilate*

Cat. No.: B1236720

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The following guide provides essential safety and logistical information for the proper disposal of **cinnamyl anthranilate**, ensuring compliance and safety in a laboratory setting. This procedure is designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is critical to handle **cinnamyl anthranilate** with the appropriate Personal Protective Equipment (PPE) in a well-ventilated area.

- Personal Protective Equipment (PPE): Wear chemical safety goggles, appropriate gloves, and protective clothing to prevent skin exposure.[\[1\]](#) For operations where dust may be generated, such as weighing the neat chemical, a NIOSH-approved respirator is recommended.[\[2\]](#)
- Handling: Avoid creating dust.[\[3\]](#)[\[4\]](#) **Cinnamyl anthranilate** is a brownish or reddish-yellow powder that is probably combustible and sensitive to oxidation and hydrolysis.[\[2\]](#) When heated to decomposition, it can emit toxic fumes of nitrogen oxides.[\[2\]](#)
- Storage: Keep the container tightly closed, protected from light, and under an inert atmosphere in a refrigerated space.[\[2\]](#)

Chemical and Physical Properties

This table summarizes key quantitative data for **cinnamyl anthranilate**.

Property	Value	Source(s)
Appearance	Cream - Pale brown / Brownish or reddish-yellow solid crystalline powder	[1] [2] [3]
Melting Point	64 - 66 °C / 147.2 - 150.8 °F	[1] [3] [4]
Boiling Point	322 °C / 611.6 °F	[1] [3]
Specific Gravity	1.18 at 15.5 °C (59.9 °F)	[2]
Water Solubility	Insoluble (< 1 mg/mL at 17.2°C / 63°F)	[2] [4]
Flash Point	Data not available; considered probably combustible	[1] [2] [3]

Experimental Protocols

Small-Scale Spill Cleanup Protocol

In the event of a small spill, follow these steps immediately to ensure safety and proper containment.

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.[\[2\]](#)
- Dampen the Spill: Carefully dampen the solid spill material with 60-70% ethanol to prevent dust from becoming airborne.[\[2\]](#)
- Transfer Material: Transfer the dampened material into a suitable, sealable container for chemical waste.[\[2\]](#)
- Clean Spill Area: Use absorbent paper dampened with 60-70% ethanol to wipe up any remaining residue.[\[2\]](#)
- Decontaminate Surfaces: Wash all contaminated surfaces with 60-70% ethanol, followed by a thorough washing with soap and water.[\[2\]](#)

- Seal Contaminated Materials: Place the used absorbent paper and any contaminated clothing into a vapor-tight plastic bag for disposal as hazardous waste.[\[2\]](#)
- Area Ventilation: Do not re-enter the contaminated area until a safety officer has confirmed it has been properly cleaned and is safe.[\[2\]](#)

Step-by-Step Disposal Procedures

The disposal of **cinnamyl anthranilate** is governed by federal, state, and local regulations. Chemical waste generators are responsible for correctly classifying and disposing of their waste.[\[1\]](#)[\[4\]](#)

Step 1: Waste Classification

- Hazardous Waste Determination: As the generator, you must determine if the **cinnamyl anthranilate** waste is classified as hazardous.[\[1\]](#)[\[4\]](#) This process is regulated by the EPA under the Resource Conservation and Recovery Act (RCRA) and corresponding state agencies.[\[5\]](#)[\[6\]](#) While **cinnamyl anthranilate** is not specifically listed on some federal hazardous waste lists, it was banned from food by the FDA in 1985 due to its potential as a carcinogen.[\[7\]](#)[\[8\]](#) Therefore, it should be handled and disposed of with caution.
- Consult Regulations: Review local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)[\[4\]](#) Waste codes should be assigned based on the specific application or process that generated the waste.[\[4\]](#)

Step 2: Containment and Labeling

- For Unused or Waste Product: Place the waste **cinnamyl anthranilate** into a suitable, sealable, and clearly labeled container.
- For Contaminated Materials: Items such as spill cleanup materials, contaminated PPE, and empty containers should be collected in a separate, sealed container.[\[2\]](#)
- Labeling: All waste containers must be accurately labeled with their contents (e.g., "Waste Cinnamyl Anthranilate") and the appropriate hazard warnings.

Step 3: Final Disposal

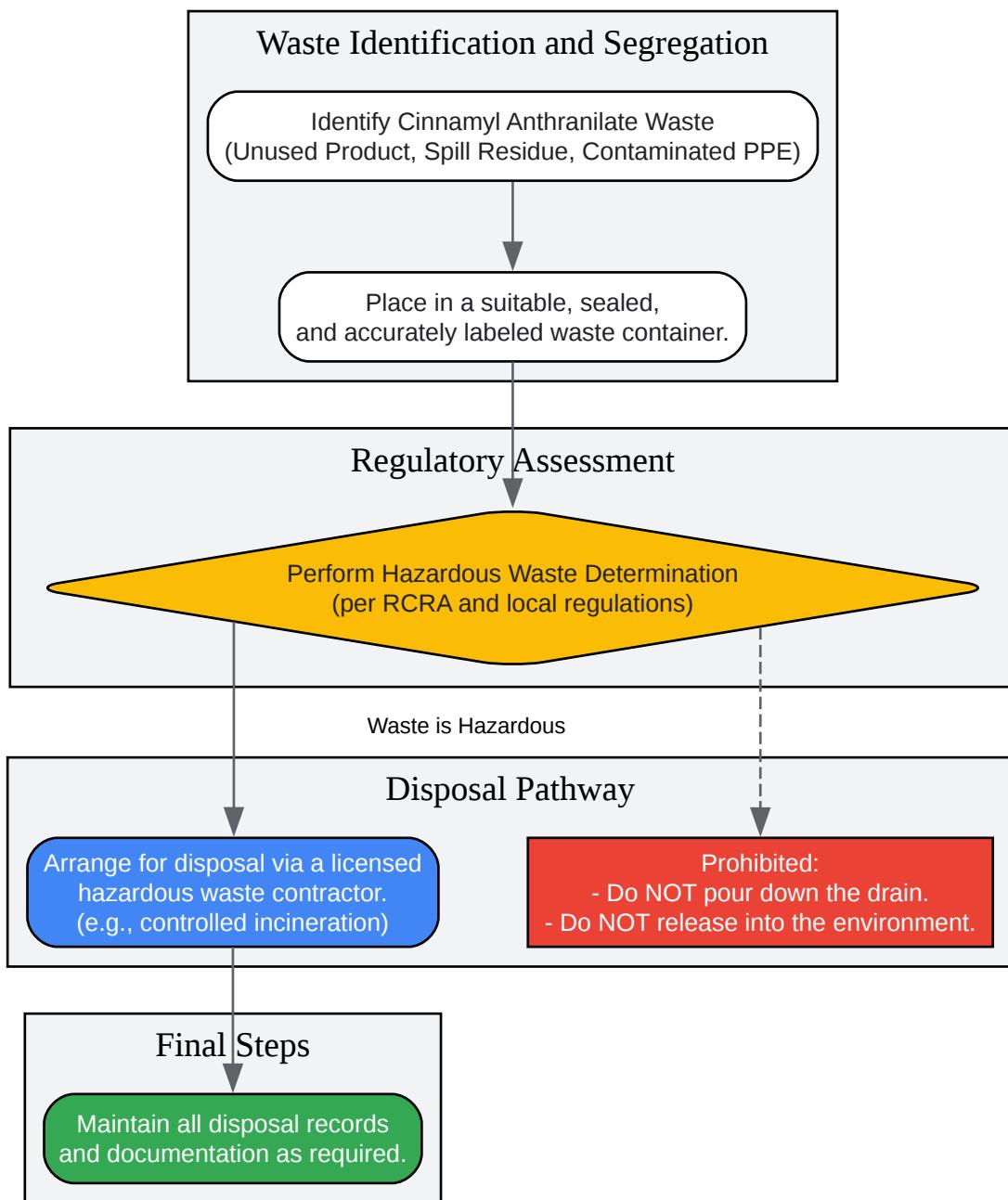
- Prohibited Disposal Methods: Do not discharge **cinnamyl anthranilate** into drains or sewer systems.[\[3\]](#)[\[4\]](#) It should not be released into the environment.[\[3\]](#)[\[4\]](#)
- Recommended Disposal Method: The primary recommended method for disposal is through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[\[9\]](#)
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the transportation and disposal of the waste material.

Step 4: Contaminated Packaging

- Decontamination: Empty containers should be triple-rinsed with an appropriate solvent (such as 60-70% ethanol).[\[2\]](#)[\[9\]](#) Collect the rinsate for disposal as chemical waste.
- Disposal of Cleaned Packaging: Once decontaminated, the packaging can be offered for recycling or reconditioning.[\[9\]](#) If recycling is not feasible, puncture the container to prevent reuse and dispose of it in a sanitary landfill or as directed by your local regulations.[\[9\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **cinnamyl anthranilate** waste.

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Caption: Workflow for the proper disposal of **cinnamyl anthranilate**.

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